

Stability and storage conditions for iso-Boc-His(Dnp)-OH.

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Compound of Interest

Compound Name: *iso-Boc-His(Dnp)-OH*

Cat. No.: *B13082370*

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An In-depth Technical Guide to the Stability and Storage of iso-Boc-His(Dnp)-OH

Disclaimer: Specific quantitative stability data for **iso-Boc-His(Dnp)-OH** is not readily available in the public domain. This guide is based on information from chemical suppliers, principles of organic chemistry, and general guidelines for the stability testing of chemical reagents. The provided experimental protocols are illustrative and require validation for specific applications.

Introduction

N α -tert-Butoxycarbonyl-N τ -(2,4-dinitrophenyl)-L-histidine (**iso-Boc-His(Dnp)-OH**) is a critical building block in solid-phase peptide synthesis (SPPS), particularly within the Boc/Bzl protection strategy. The stability of this reagent is paramount to ensure the successful synthesis of high-purity peptides. This technical guide provides a comprehensive overview of the known stability characteristics, recommended storage conditions, and methodologies for assessing the stability of **iso-Boc-His(Dnp)-OH**.

Physicochemical Properties

Property	Value
Synonyms	N α -Boc-N(im)-2,4-dinitrophenyl-L-histidine
CAS Number	25024-53-7
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₈
Molecular Weight	421.36 g/mol
Appearance	White to yellow or beige powder
Purity (Typical)	≥98% (TLC)[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **iso-Boc-His(Dnp)-OH**.

Storage Conditions

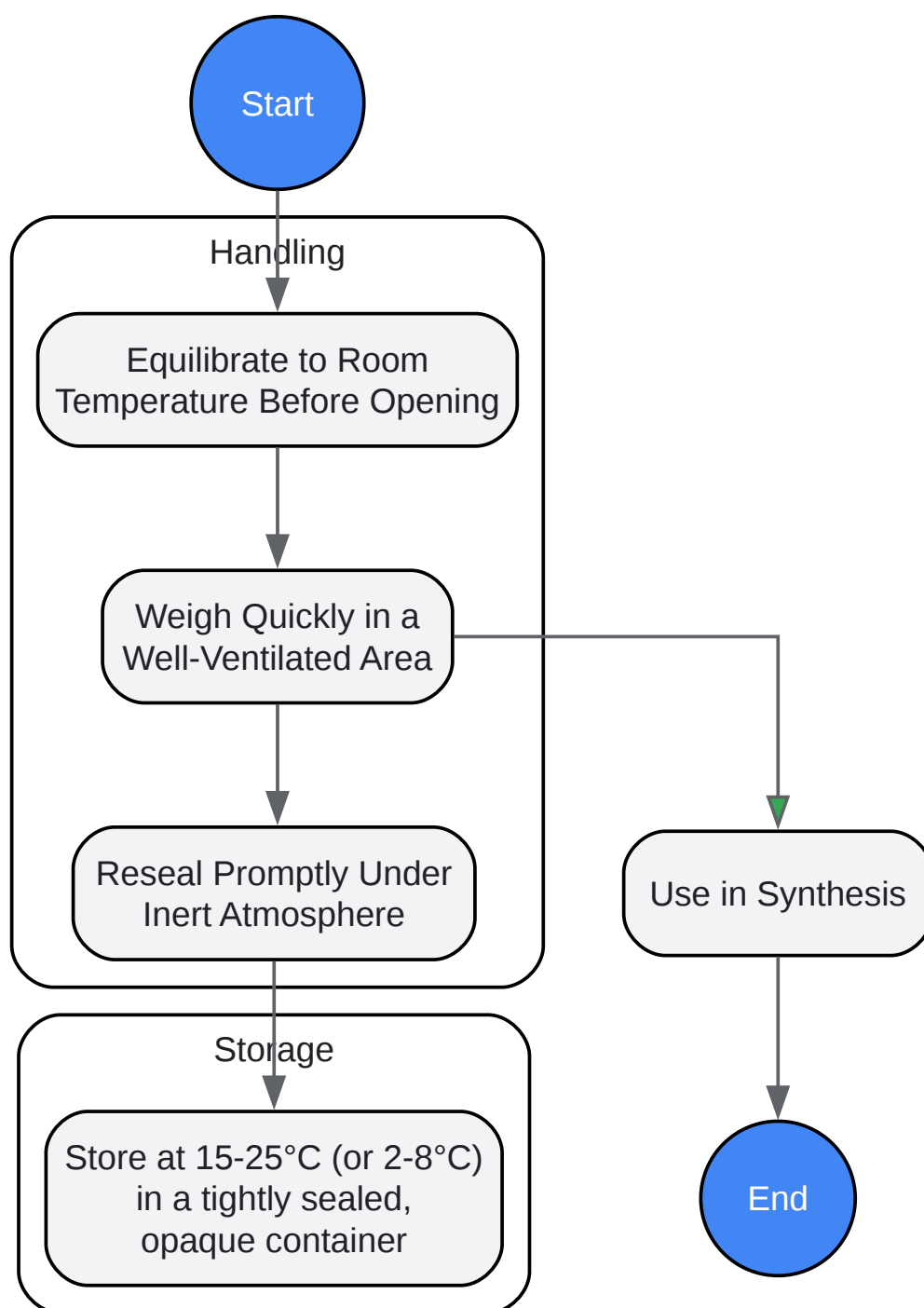
There is some variation in the recommended storage temperatures from different suppliers. For optimal stability, it is recommended to store the compound in a well-sealed container, protected from light and moisture.

Temperature	Atmosphere	Container	Notes
15-25°C[1]	Inert gas (e.g., Argon, Nitrogen) recommended for long-term storage	Tightly sealed, opaque container	Most common recommendation.
2-8°C	Inert gas	Tightly sealed, opaque container	Recommended by some suppliers for enhanced stability.
-20°C	Inert gas	Tightly sealed, opaque container	For long-term archival storage.

Handling

- Use in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust.
- Minimize exposure to atmospheric moisture and light.
- Allow the container to warm to room temperature before opening to prevent condensation.

Workflow for Handling and Storage of **iso-Boc-His(Dnp)-OH**



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Caption: Recommended workflow for the proper handling and storage of **iso-Boc-His(Dnp)-OH**.

Chemical Stability and Degradation Pathways

The stability of **iso-Boc-His(Dnp)-OH** is largely defined by the lability of its two protecting groups: the N α -Boc group and the N τ -Dnp group.

Stability of Protecting Groups

Protecting Group	Stable To	Labile To
N α -Boc	Thiolysis, mild base	Strong acids (e.g., TFA, HCl, HF)
N τ -Dnp	Strong acids (e.g., TFA, HF)[3]	Thiolysis (e.g., thiophenol, 2-mercaptoethanol), certain strong nucleophiles, and 20% piperidine in DMF.

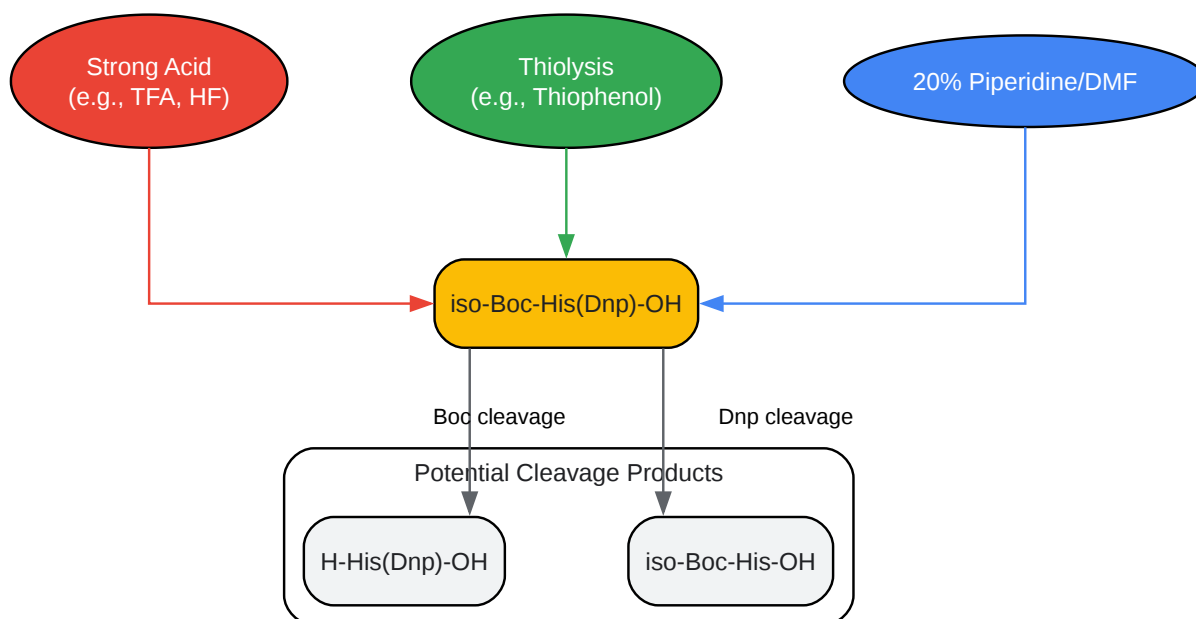
The Dnp group's stability to acid and lability to thiolysis provides orthogonality in Boc-based peptide synthesis. However, its lability to piperidine is a known side reaction if used in a combined Boc/Fmoc strategy.

Potential Degradation Pathways

While specific long-term storage degradation products are not well-documented, the following pathways represent potential chemical instabilities:

- **Hydrolysis:** The ester linkage of the Boc group can be susceptible to hydrolysis under strongly acidic or basic conditions, though it is generally stable under neutral conditions.
- **Deprotection:** Inadvertent exposure to acidic vapors could lead to premature removal of the Boc group. Similarly, exposure to strong nucleophiles or thiols could cleave the Dnp group.

Chemical Lability of **iso-Boc-His(Dnp)-OH**



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Caption: Diagram illustrating the chemical lability of the Boc and Dnp protecting groups to different reagents.

Experimental Protocols for Stability Assessment

To definitively determine the shelf-life and optimal storage conditions, a stability study should be performed. The following are generalized protocols based on ICH guidelines that can be adapted for **iso-Boc-His(Dnp)-OH**.

Proposed Stability Study Plan

Condition	Temperature	Relative Humidity	Time Points
Long-Term	25°C	60%	0, 3, 6, 9, 12, 18, 24 months
Accelerated	40°C	75%	0, 3, 6 months

Protocol for a Stability-Indicating HPLC Method

A stability-indicating method is an analytical procedure that can accurately quantify the active ingredient without interference from degradation products, impurities, or excipients.

Objective: To develop and validate an HPLC method for the quantification of **iso-Boc-His(Dnp)-OH** and its potential degradation products.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- Analytical column: C18, 4.6 x 250 mm, 5 µm.

Mobile Phase (Example):

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile

Gradient Elution (Example):

Time (min)	% Mobile Phase B
0	10
20	90
25	90
26	10

| 30 | 10 |

Method Parameters (Example):

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30°C
- Detection Wavelength: 254 nm and 360 nm (Dnp group has a characteristic absorbance at higher wavelengths)

Validation Parameters:

- Specificity: Analyze blank, placebo, and spiked samples to demonstrate no interference at the retention time of the main peak.
- Linearity: Analyze a series of solutions of known concentrations to establish a linear relationship between concentration and peak area.
- Accuracy: Perform recovery studies on spiked samples.
- Precision: Assess repeatability (intra-day) and intermediate precision (inter-day).
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the lowest concentration that can be reliably detected and quantified.
- Robustness: Intentionally vary method parameters (e.g., pH, column temperature, flow rate) to assess the method's reliability.

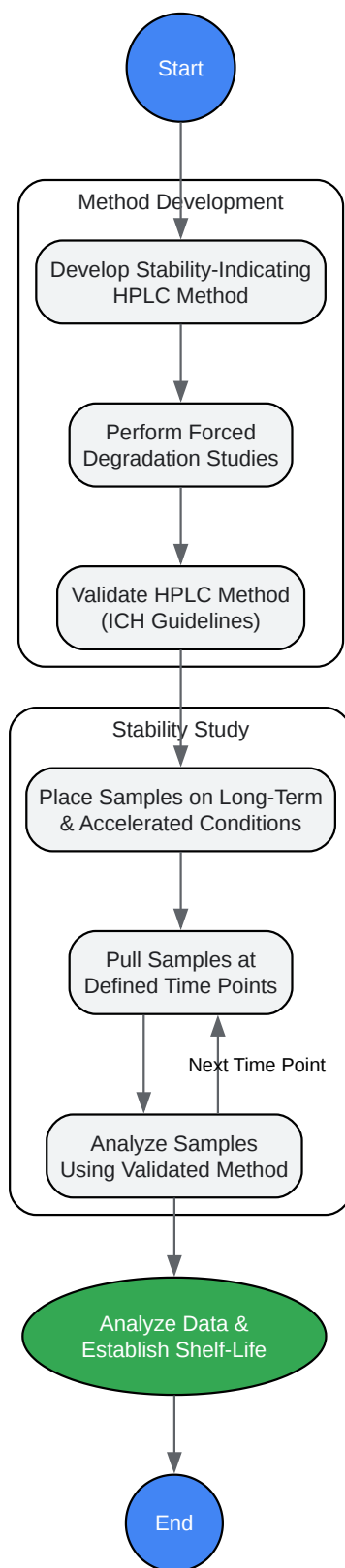
Forced Degradation Study Protocol

Forced degradation (stress testing) is conducted to identify potential degradation products and to demonstrate the specificity of the stability-indicating method.

Procedure:

- Prepare solutions or expose solid samples of **iso-Boc-His(Dnp)-OH** to the following conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Heat solid sample at 80°C for 48 hours.
 - Photostability: Expose the sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
- Analyze the stressed samples by the developed HPLC method.
- Evaluate the chromatograms for the appearance of new peaks (degradation products) and a decrease in the main peak area.
- Perform peak purity analysis of the main peak in the stressed samples to ensure it is free from co-eluting degradants.

Experimental Workflow for Stability Assessment



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Caption: A typical experimental workflow for conducting a comprehensive stability study of **iso-Boc-His(Dnp)-OH**.

Conclusion

While **iso-Boc-His(Dnp)-OH** is a robust reagent for its intended application in Boc-SPPS, its long-term stability is dependent on appropriate storage and handling. The primary chemical liabilities are the acid-labile Boc group and the thiol-labile Dnp group. For critical applications, it is highly recommended that users establish a re-test date based on in-house stability studies conducted under controlled conditions. The protocols and information provided in this guide offer a framework for researchers, scientists, and drug development professionals to ensure the quality and reliability of **iso-Boc-His(Dnp)-OH** in their synthetic endeavors.

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References

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